

Elemental analysis calculation for C₈H₁₁NO₂S hydrochloride

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Compound of Interest

Compound Name: Methyl 2-[5-(aminomethyl)thiophen-2-yl]acetate
Cat. No.: B13271586

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Precision Analytics: Validating C₈H₁₁NO₂S·HCl Purity

Content Type: Technical Comparison & Application Guide Subject: Elemental Analysis (EA)
Methodologies for Hydrochloride Salts Model Compound: C₈H₁₁NO₂S[1] · HCl (MW: ~221.70 g/mol)

Executive Summary

In pharmaceutical development, confirming the stoichiometry of salt forms is a critical quality attribute. This guide focuses on the elemental analysis of C₈H₁₁NO₂S hydrochloride, a structural scaffold common in sulfonamide and thiophene-based drug candidates.

While High-Resolution Mass Spectrometry (HRMS) confirms molecular identity, it fails to quantify bulk purity or salt stoichiometry (counter-ion ratio). This guide compares the industry "Gold Standard"—Automated CHNS Combustion combined with Potentiometric Titration—

against modern alternatives, demonstrating why combustion analysis remains indispensable for salt validation despite the speed of spectral methods.

Theoretical Framework: The Calculation

Before validating experimental data, accurate theoretical values must be established. For hydrochloride salts, the "Hydrogen" value is the most sensitive indicator of hygroscopicity (water contamination).

Stoichiometric Breakdown

- Base Molecule: $\text{C}_8\text{H}_{11}\text{NO}_2\text{S}$
- Salt Form: $\text{C}_8\text{H}_{11}\text{NO}_2\text{S} \cdot \text{HCl}$

$\text{C}_8\text{H}_{12}\text{ClNO}_2\text{S}$ (Combined Formula)

Calculation Table (Atomic Weights: IUPAC 2022)

Element	Count	Atomic Wt.[3] [4] (g/mol)	Total Mass (g/mol)	Theoretical %
Carbon (C)	8	12.011	96.088	43.34%
Hydrogen (H)	12	1.008	12.096	5.46%
Nitrogen (N)	1	14.007	14.007	6.32%
Oxygen (O)	2	15.999	31.998	14.43%
Sulfur (S)	1	32.060	32.060	14.46%
Chlorine (Cl)	1	35.450	35.450	15.99%
TOTAL	221.699	100.00%		

“

Critical Application Note: If your experimental Hydrogen value exceeds 5.70% (Theory + 0.24%), your sample likely contains occluded water or residual solvent. HCl salts are notoriously hygroscopic; a 1% water uptake shifts the %H significantly due to the low molecular weight of Hydrogen.

Comparative Guide: Performance of Analytical Methods

This section compares the Automated CHNS/Cl Workflow (The Product) against common alternatives used in drug discovery.

Method A: Automated CHNS Combustion + Potentiometric Titration (Recommended)

- Mechanism: Flash combustion at 1800°C converts sample to gases (). Cl is determined separately via titration.^{[5][6]}
- Status: FDA/EMA Gold Standard for purity.

Method B: High-Resolution Mass Spectrometry (HRMS - Q-TOF/Orbitrap)

- Mechanism: Ionizes the molecule to measure mass-to-charge ratio ().
- Status: Excellent for ID, poor for bulk purity.

Method C: Quantitative NMR (qNMR)

- Mechanism: Proton integration relative to an internal standard (e.g., Maleic Acid).
- Status: Powerful but expensive; difficult to quantify inorganic counter-ions (Cl⁻).

Performance Matrix

Feature	Method A: CHNS + Titration	Method B: HRMS	Method C: qNMR
Primary Output	Bulk Purity & Stoichiometry	Molecular Identity ()	Molar Ratio & Structure
Accuracy (Purity)	High (0.3% Abs)	Low (Qualitative only)	Medium (1-2%)
Salt Validation	Excellent (Direct Cl measurement)	Poor (Cl often lost in ionization)	Indirect (Inferential)
Sample Req.	2–5 mg (Destructive)	<0.1 mg (Destructive)	5–10 mg (Non-destructive)
Interference	Water/Solvents (affects %C/%H)	Matrix effects / Ion suppression	Paramagnetic impurities
Cost per Run	Low (\$)	High (\$)	Medium ()

Verdict: While HRMS confirms what you have, only Method A confirms how pure it is and accurately validates the hydrochloride salt ratio.

Experimental Protocol: Validating C₈H₁₁NO₂S·HCl

Objective: Determine if the synthesized salt matches the theoretical C₈H₁₂ClNO₂S composition within

(industry standard).

Phase 1: Sample Preparation (Crucial for HCl Salts)

HCl salts attract atmospheric moisture. Analyzing a "wet" sample will depress %C and elevate %H.

- **Drying:** Place 50 mg of sample in a vacuum oven at 40°C over

for 4 hours.

- Verification: Confirm constant weight before analysis.

Phase 2: CHNS Analysis (Combustion)

- Instrument: Flash 2000 or Elementar vario EL cube.
- Calibration: Use Sulfanilamide ($C_6H_8N_2O_2S$) as the standard (Standard %N: 16.27%, %S: 18.62%). It structurally resembles the analyte, minimizing matrix errors.
- Oxygen Dosing: Ensure excess

injection (approx 10-15 ml) to prevent "soot" formation, which lowers %C results.

Phase 3: Chlorine Determination (The Orthogonal Check)

Standard CHNS analyzers do not detect Chlorine. Use Schöniger Flask Combustion:

- Weigh 10 mg of sample onto ash-free paper.
- Combust in a closed flask containing 10 mL of 1M NaOH +

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- Acidify with

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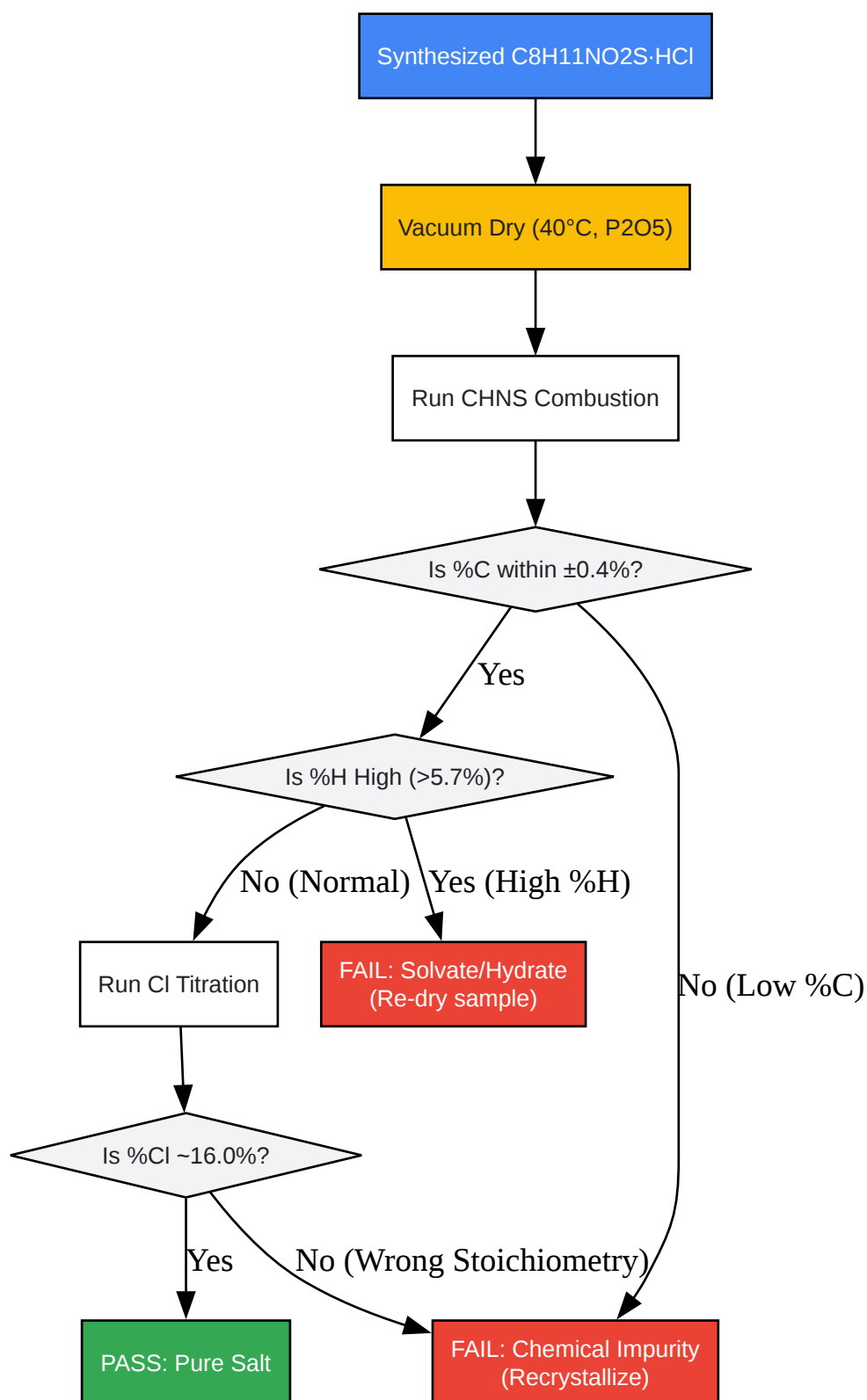
- Titrate: Potentiometric titration with 0.01M

using a silver electrode.

- Calculation:

Visualization: Analytical Decision Tree

The following diagram illustrates the logic flow for validating the salt, distinguishing between solvation errors and synthesis errors.



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Caption: Logical workflow for distinguishing between hydration errors and synthesis impurities in HCl salts.

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